

An In-Depth Technical Guide to the Safe Handling of Amberlyst® 15

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Compound of Interest

Compound Name: Amberlyst(R) 15

CAS No.: 39389-20-3

Cat. No.: B1265955

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This guide provides comprehensive safety data and handling precautions for Amberlyst® 15, a strongly acidic, macroreticular ion-exchange resin. It is intended for researchers, scientists, and drug development professionals who utilize this catalyst in their work.

Product Identification

- Product Name: Amberlyst® 15 (dry and wet forms)[1][2]
- Synonyms: Ion-exchange resin, Sulfonated polystyrene-divinylbenzene copolymer[2][3]
- CAS Number: 9037-24-5, 39389-20-3[2][4]
- Recommended Use: Laboratory chemicals, heterogeneous acid catalysis for organic reactions such as esterification, alkylation, and condensation; not for food, drug, or household use[2][3].

Hazard Identification

Amberlyst® 15 is classified as hazardous. The primary hazard associated with this chemical is its potential to cause serious eye damage or irritation[2][4].

- GHS Classification: Serious Eye Damage/Eye Irritation (Category 1)[2].
- Signal Word: Danger[2]
- Hazard Statements: H319: Causes serious eye irritation[4].
- Potential Health Effects:
 - Eyes: May cause serious eye irritation or damage[1][2][5].
 - Skin: May cause skin irritation upon prolonged contact[1].
 - Ingestion: May cause irritation of the digestive tract[1].
 - Inhalation: May cause respiratory tract irritation[1].

The toxicological properties of this material have not been fully investigated[1].

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of Amberlyst® 15.

Table 1: Physical Properties

Property	Value
Physical Form	Opaque, spherical beads (pale brown to gray)[3][6]
Odor	Odorless[1][5]
Solubility	Insoluble in water and various organic solvents[1][7]
Density	0.75 g/cm ³ [7]
Moisture Content (dry form)	≤1.6%

| Particle Size | 620-830 µm |

Table 2: Chemical and Thermal Properties

Property	Value
Chemical Formula	C18H18O3S [7]
Molecular Weight	314.399 g/mol [7]
Functional Group	Sulfonic Acid [3]
Matrix	Styrene-divinylbenzene copolymer [3]
Autoignition Temperature	427 °C / 800.6 °F [2] [5]
Flash Point	266.3 °C [4] [7]
Maximum Operating Temperature	120-121 °C

| Chemical Stability | Stable under normal temperatures and pressures[\[1\]](#). |

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of the product.

- Handling:
 - Work in a well-ventilated area[\[1\]](#)[\[4\]](#).
 - Avoid contact with eyes, skin, and clothing[\[1\]](#).
 - Avoid the formation of dust[\[2\]](#)[\[4\]](#).
 - Wash hands thoroughly after handling[\[1\]](#).
 - Do not eat, drink, or smoke when using this product[\[5\]](#).
- Storage:

- Store in a tightly closed container[1].
- Keep in a cool, dry, and well-ventilated place, around 20°C[1][2].
- Store away from incompatible materials, such as strong oxidizing agents (e.g., nitric acid) [1][3][5].
- Do not freeze[5].

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 standards[1][2][8].
Skin Protection	Wear appropriate protective gloves (e.g., PVC or other plastic) and clothing to prevent skin exposure[1][9].

| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust is generated or irritation is experienced[1][2]. Not typically required if ventilation is adequate[10]. |

- Engineering Controls:
 - Use adequate ventilation to keep airborne concentrations low[1].
 - Ensure that eyewash stations and safety showers are close to the workstation location[2][5].

First-Aid Measures

In case of exposure, follow these first-aid protocols immediately.

Table 4: First-Aid Protocols

Exposure Route	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[1][4][5].
Skin Contact	Remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. If irritation persists, call a physician[1][2].
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid[1][2].

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Get medical aid[1][4]. |

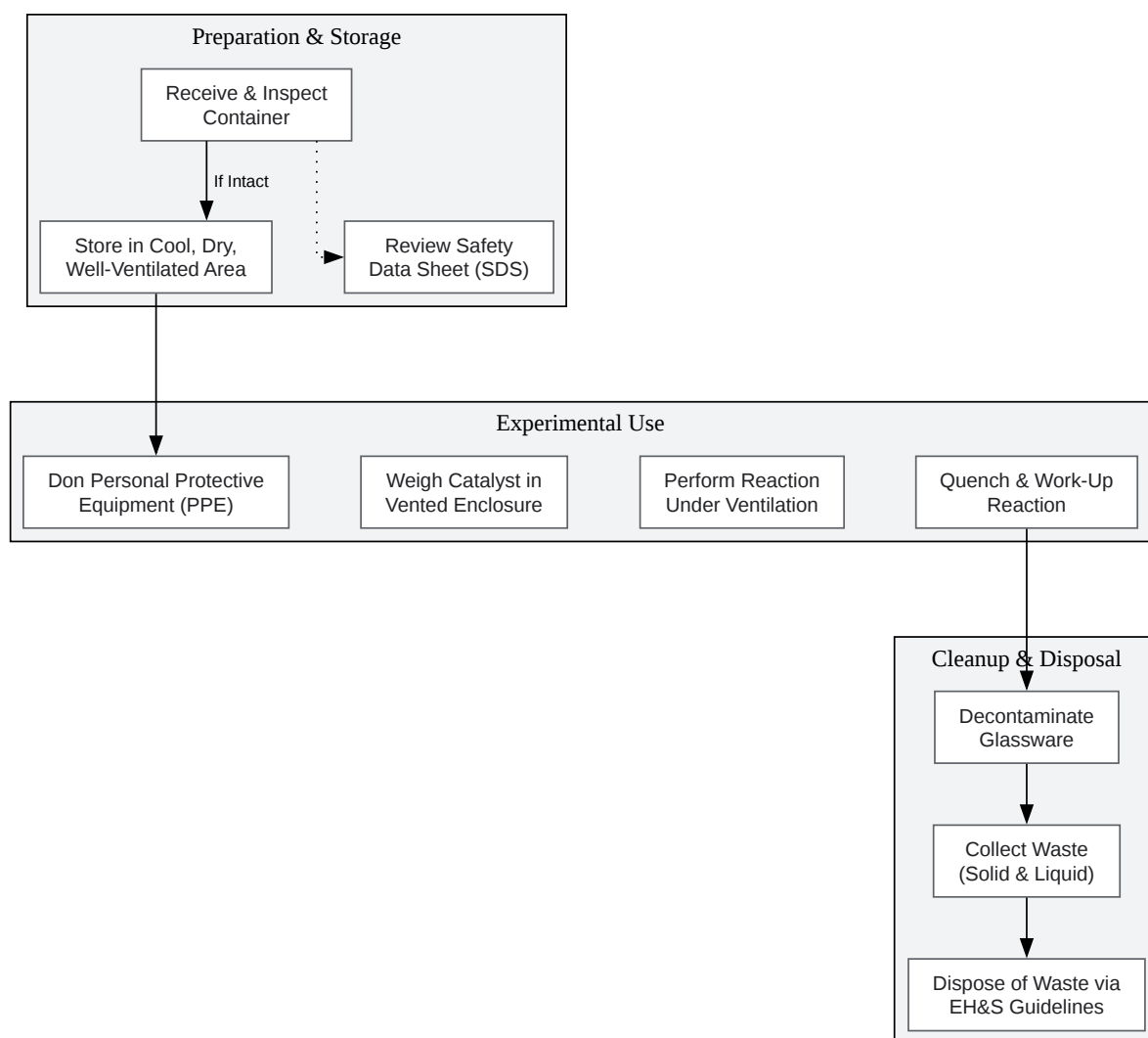
Fire-Fighting and Accidental Release Measures

- Fire-Fighting:
 - Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam[2][5].
 - Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon monoxide, carbon dioxide, and sulfur oxides[1][5].

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear[2][5].
- Accidental Release (Spills/Leaks):
 - Personal Precautions: Use proper personal protective equipment as indicated in Section 5. Ensure adequate ventilation[2].
 - Environmental Precautions: Prevent the material from entering drains or waterways[2][4].
 - Containment and Cleanup: Sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal[1][2]. Avoid generating dust.

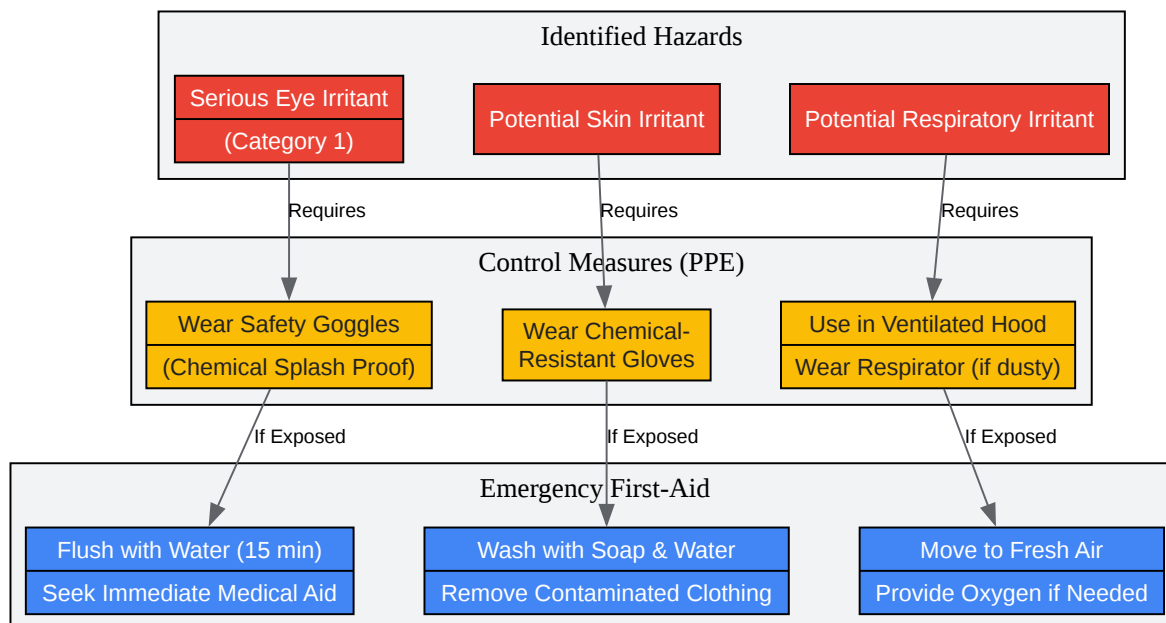
Workflow and Hazard Mitigation Diagrams

The following diagrams illustrate the safe handling workflow and the logic for mitigating hazards associated with Amberlyst® 15.



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Caption: Workflow for the safe laboratory handling of Amberlyst® 15.



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Caption: Logical relationships between hazards, precautions, and responses.

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